

Application Note: Analytical Characterization & Protocol Guide for Chroman-4-amine

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Compound of Interest

Compound Name: (S)-7-Bromo-6-methoxychroman-4-amine

Cat. No.: B13144481

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Executive Summary

Chroman-4-amine (3,4-dihydro-2H-chromen-4-amine) is a privileged bicyclic scaffold in medicinal chemistry, serving as a core pharmacophore for

-blockers, anticancer agents, and CNS-active compounds. Its characterization presents specific challenges: the C4 chiral center requires rigorous enantiomeric resolution, while the basic amine functionality necessitates careful pH control during chromatography to prevent peak tailing.

This guide provides a definitive workflow for the physicochemical profiling, chiral resolution, and structural validation of chroman-4-amine, emphasizing the distinction between the free base and its hydrochloride salt.

Physicochemical Profile & Sample Preparation[1][2][3][4]

Understanding the ionization state is critical for method selection.

- Molecular Weight: 149.19 g/mol (Free Base), 185.65 g/mol (HCl Salt).
- pKa (Calculated): ~9.5 (Basic).
- Solubility:
 - Free Base: Soluble in DCM, MeOH, EtOAc; sparingly soluble in water.
 - HCl Salt: Highly soluble in Water, DMSO, MeOH; insoluble in non-polar solvents (Hexane/EtOAc).

Protocol 1: Sample Preparation for Analysis

Objective: Ensure complete dissolution without inducing degradation or salt disproportionation.

- For Reverse Phase (RP-HPLC): Dissolve 1.0 mg of sample in 1 mL of 50:50 Water:Acetonitrile.
 - Note: If analyzing the free base, add 0.1% Formic Acid to ensure protonation and solubility.
- For Normal Phase (Chiral HPLC):
 - Free Base: Dissolve in Ethanol/Hexane (1:9).
 - HCl Salt: Critical Step. The salt is insoluble in Hexane. Perform a "free-basing" extraction:
 - Dissolve 5 mg salt in 500 μ L 1M NaOH.
 - Extract with 1 mL Hexane/IPA (90:10).
 - Inject the organic layer. Direct injection of aqueous salt into NP columns will damage the stationary phase.

Chromatographic Characterization

Achiral Purity (UPLC/HPLC)

Challenge: Basic amines interact with residual silanols on silica columns, causing severe tailing. Solution: Use high-pH stable columns or low-pH mobile phases with ion-pairing potential.

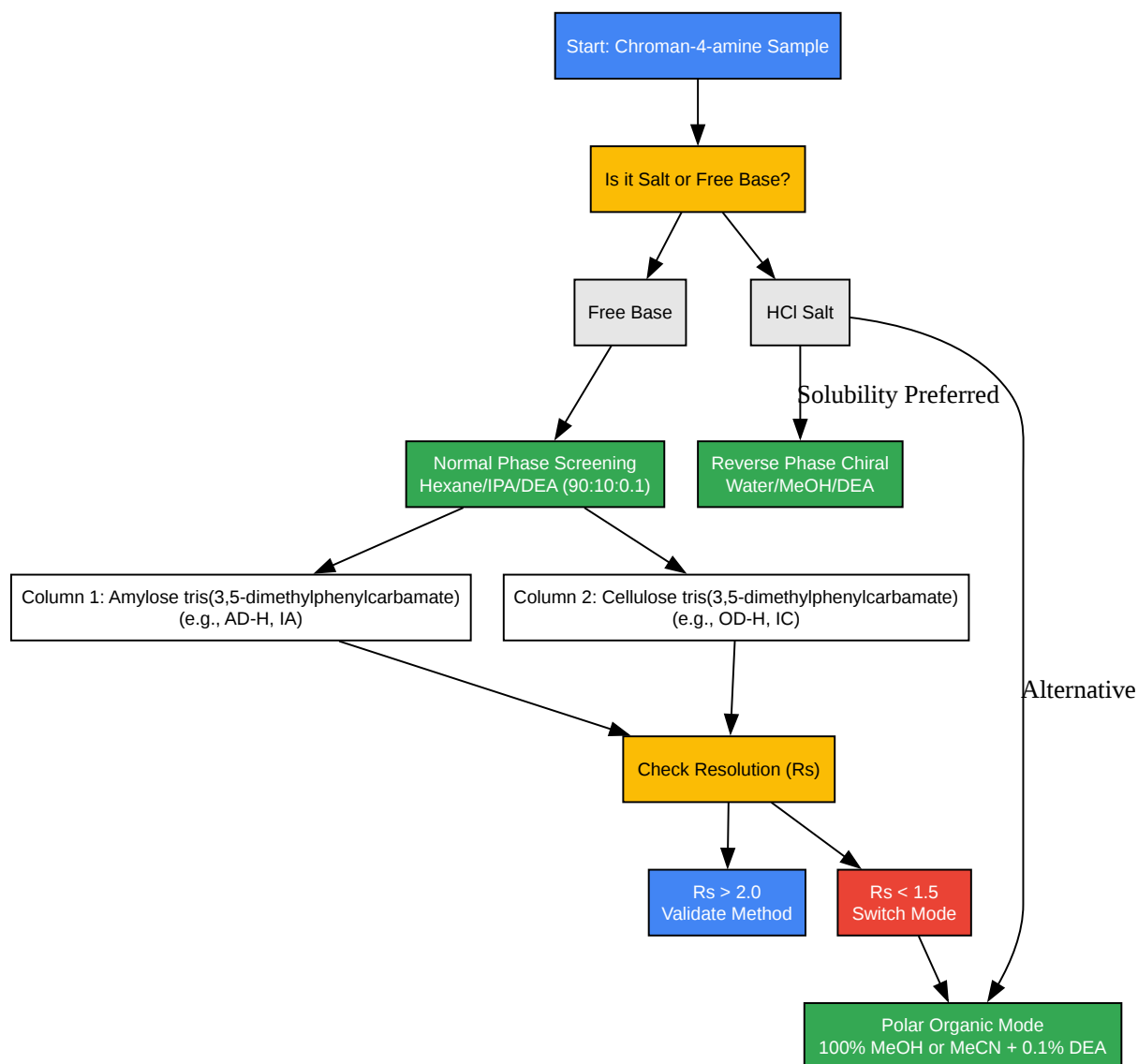
Recommended Method (Low pH Strategy):

- Column: C18 Charged Surface Hybrid (e.g., Waters XSelect CSH C18), 2.1 x 100 mm, 2.5 μm .
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV @ 210 nm (Amine absorption) and 280 nm (Aromatic ring).
- Rationale: TFA creates an ion pair with the amine, masking silanol interactions and sharpening the peak.

Chiral Resolution (Enantiomeric Excess)

Challenge: The C4 stereocenter is sterically accessible but requires specific selector interactions. Selectors: Amylose-based columns (coated or immobilized) generally show superior recognition for this scaffold over cellulose.

Decision Tree for Chiral Method Development:



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Figure 1: Chiral Method Development Decision Tree. Note the requirement for Diethylamine (DEA) additive to ensure peak symmetry.

Standard Chiral Protocol (Normal Phase):

- Column: Chiralpak IA or AD-H (Amylose derivative).
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.[1]
- Temperature: 25°C.
- Rationale: The basic additive (DEA) suppresses the ionization of the amine, ensuring the analyte remains in the free base form necessary for hydrogen bonding with the carbamate chiral selector.

Spectroscopic Characterization (NMR & MS)[3]

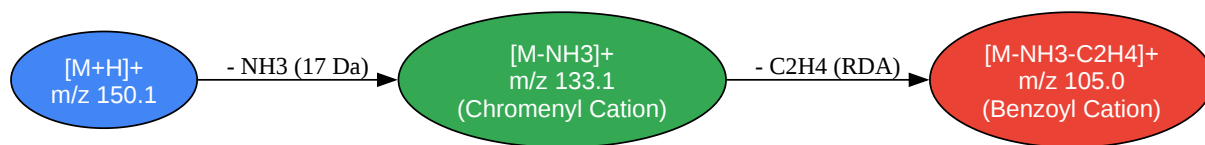
Mass Spectrometry Fragmentation

In ESI+ mode, the parent ion

is observed. The fragmentation pattern is diagnostic.

Fragmentation Pathway:

- Precursor:
150.1 (Protonated Chroman-4-amine).
- Primary Loss: Loss of Ammonia (
, -17 Da)
133.1 (Chromenyl cation).
- Secondary Loss: Retro-Diels-Alder (RDA) cleavage of the pyran ring
105 / 77.



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Figure 2: Proposed ESI+ Fragmentation Pathway for Structural Confirmation.

Nuclear Magnetic Resonance (NMR)

The chemical shifts of the aliphatic ring protons are sensitive to the stereochemistry and substituents.

Expected ¹H NMR Data (CDCl₃, 400 MHz) - Free Base: | Position | Proton Type | Multiplicity | Chemical Shift (

) | Coupling (

) | Structural Insight | | :--- | :--- | :--- | :--- | :--- | :--- | | H-4 | CH-NH₂ | Triplet (t) | 3.95 - 4.05 ppm | ~4-5 Hz | Diagnostic for C4 substitution. | | H-2 | O-CH₂ | Multiplet | 4.15 - 4.25 ppm | - | Deshielded by Oxygen. | | H-3 | CH₂ | Multiplet | 1.80 - 2.10 ppm | - | Distinct diastereotopic protons. | | Ar-H | Aromatic | Multiplet | 6.80 - 7.30 ppm | - | Benzene ring pattern. | | NH₂ | Amine | Broad Singlet | 1.50 - 2.00 ppm | - | Exchangeable with D₂O. |

Note: In the HCl salt (in

or DMSO-

), the H-4 signal will shift downfield (~4.5 ppm) due to the electron-withdrawing effect of the ammonium group.

Impurity Profiling

During synthesis (typically reductive amination from chroman-4-one or substitution), specific impurities must be monitored:

- Chroman-4-one (Starting Material):

- Detection: UV 254 nm (Strong ketone absorption).
- Retention: Retains longer than amine in RP-HPLC (less polar).
- Chromene (Elimination Product):
 - Detection: UV 254 nm.
 - Characteristic: Olefinic protons in NMR (5.5-6.5 ppm).
- Dimer (Secondary Amine):
 - Detection: MS (282).
 - Origin: Reaction of product amine with starting ketone.

References

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